

Suppliers and availability of 6-Bromo-2,3-difluorophenol

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Compound of Interest

Compound Name: **6-Bromo-2,3-difluorophenol**

Cat. No.: **B3213636**

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An In-depth Technical Guide to the Procurement and Application of 6-Bromo-2,3-difluorophenol

Abstract

6-Bromo-2,3-difluorophenol is a halogenated aromatic compound of significant interest in the fields of medicinal chemistry, agrochemical synthesis, and materials science. Its unique electronic properties and substitution pattern make it a valuable building block for creating complex molecular architectures with tailored biological and physical characteristics. This guide provides a comprehensive overview for researchers, scientists, and drug development professionals on the procurement, quality assessment, and application of this key chemical intermediate. It details the global supplier landscape, provides a framework for supplier selection and quality verification, and discusses the compound's role in modern synthetic chemistry.

Introduction: The Strategic Importance of 6-Bromo-2,3-difluorophenol

Fluorinated organic compounds are foundational to modern drug discovery. The introduction of fluorine atoms into a molecule can dramatically alter its metabolic stability, binding affinity, and lipophilicity, making it a powerful strategy for optimizing lead compounds. 6-Bromo-2,3-difluorophenol (CAS No: 186590-23-8) serves as a prime example of a versatile, fluorinated building block.^[1] The presence of two adjacent fluorine atoms, a hydroxyl group, and a bromine atom provides multiple reactive handles for synthetic chemists to exploit. The bromine

atom, in particular, is amenable to a wide range of cross-coupling reactions, allowing for the introduction of diverse substituents, while the phenol group offers sites for etherification or esterification. This trifecta of functionalities makes it a sought-after intermediate in the synthesis of high-value molecules, including macrocyclic ghrelin receptor antagonists.[\[2\]](#)

Chemical and Physical Profile

A clear understanding of the compound's properties is the first step in its effective use. The key identifiers and physical properties of 6-Bromo-2,3-difluorophenol are summarized below.

Property	Value	Source(s)
CAS Number	186590-23-8	[3] [4] [5]
Molecular Formula	C ₆ H ₃ BrF ₂ O	[3] [5]
Molecular Weight	208.99 g/mol	[3] [5]
IUPAC Name	6-bromo-2,3-difluorophenol	[4] [5]
Physical Form	Liquid	
Purity (Typical)	≥97%	[4]
Storage Conditions	Room temperature, under inert atmosphere	
InChI Key	OGUIGADGRYKQTN-UHFFFAOYSA-N	[5]

The Global Supplier Landscape

6-Bromo-2,3-difluorophenol is available from a range of suppliers, from large, multinational distributors to specialized chemical synthesis laboratories. The choice of supplier often depends on the scale of research, purity requirements, and the need for supporting documentation.

Major Chemical Suppliers

Large distributors offer convenience and a robust supply chain, often providing material suitable for both research and development purposes.

Supplier	Typical Purity	Notes	Available Documentation
Sigma-Aldrich	97%	Distributes products from various manufacturers, such as Ambeed, Inc.	Certificate of Analysis (CoA), Certificate of Origin (COO), SDS.
Santa Cruz Biotechnology	Not specified	Primarily for biochemical and proteomics research applications. [3]	SDS, Technical Support.
Advanced ChemBlocks	97%	Offers various packaging sizes (e.g., 5g, 25g) with clear stock availability. [4]	Downloadable MSDS, Quote Request. [4]
Apollo Scientific	Not specified	UK-based supplier with a focus on fluorinated and aromatic compounds.	SDS, Technical Inquiries. [6]

Manufacturers and Aggregators

Online marketplaces and direct manufacturers can provide competitive pricing and access to a wider range of suppliers, particularly from Asia.

- ChemicalBook: This platform aggregates listings from numerous suppliers, primarily in China, offering a wide range of purities (from 95% to 98%) and quantities.[\[2\]](#)[\[7\]](#) It is a useful tool for sourcing material and identifying primary manufacturers.[\[7\]](#)
- Sunway Pharm Ltd: Lists the product with 97% purity and provides pricing for various quantities, indicating it is a direct supplier or specialized distributor.[\[8\]](#)

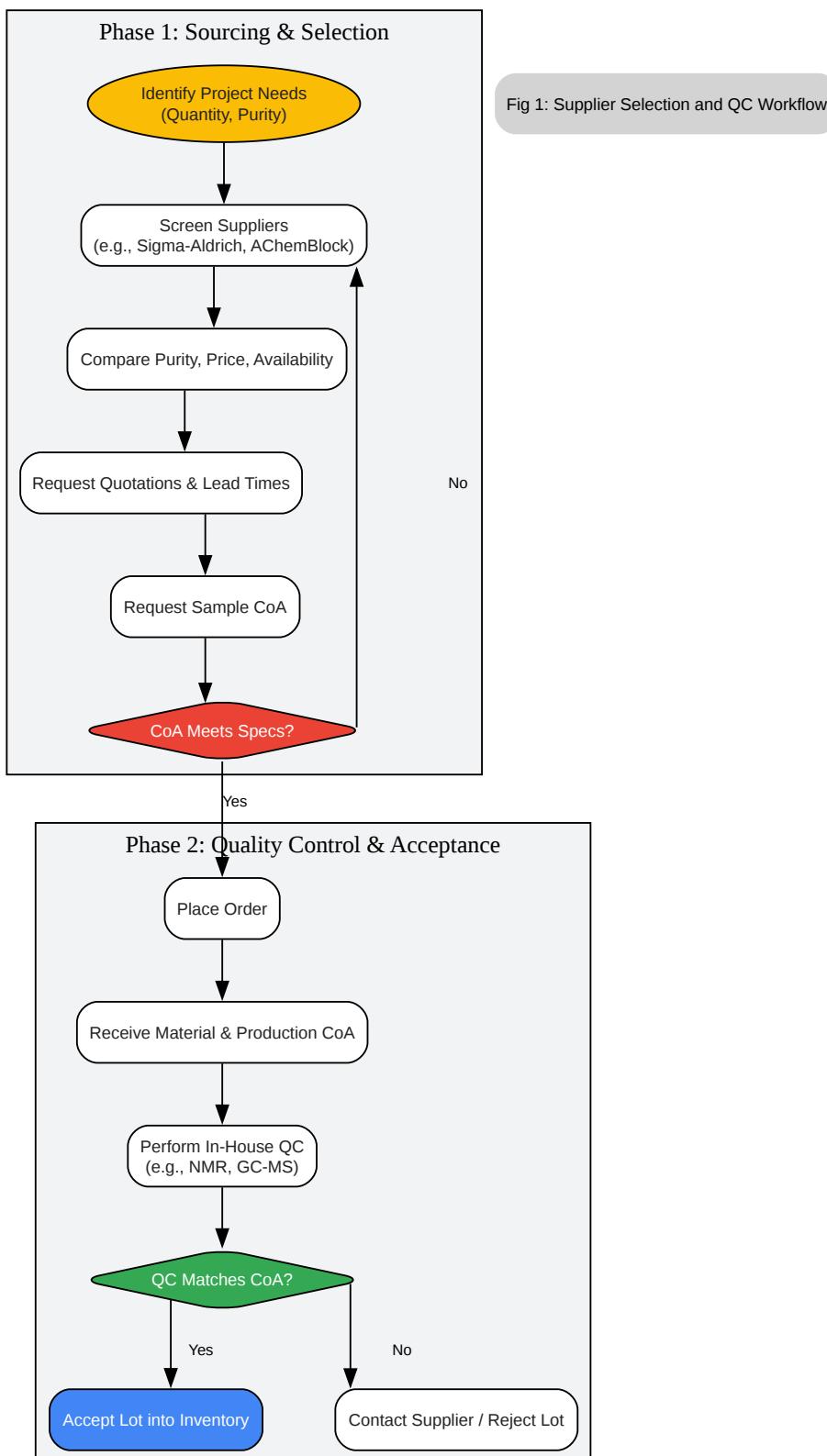
- CRO SPLENDID LAB: An India-based Contract Research Organization that lists the compound, suggesting capabilities for custom synthesis or supply.[9]

Procurement and Quality Verification: A Step-by-Step Approach

Sourcing chemical reagents requires more than just finding the lowest price. For research and development, particularly in drug discovery, the purity and identity of starting materials are paramount.

Workflow for Supplier Selection and Material Validation

The following diagram outlines a robust workflow for procuring 6-Bromo-2,3-difluorophenol, from initial supplier screening to final acceptance in the laboratory.



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Fig 1: Supplier Selection and QC Workflow

Interpreting the Certificate of Analysis (CoA)

The CoA is the most critical document accompanying a chemical reagent. It provides a batch-specific quality report from the manufacturer. A researcher should scrutinize the following sections:

- Identity Confirmation: The analysis should confirm the structure, typically via Nuclear Magnetic Resonance (NMR) spectroscopy. The CoA should state that the spectrum is "Consistent with structure."[\[10\]](#)
- Purity Assessment: This is commonly determined by Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC). A purity of $\geq 97\%$ is standard for this compound.[\[4\]](#) It is crucial to check the method used, as different methods can yield different results.
- Date of Analysis: Ensures the data is recent and the material has not degraded since testing.

Synthetic Context and Potential Impurities

While a direct synthesis for 6-Bromo-2,3-difluorophenol is not readily available in open literature, understanding the synthesis of its parent compound, 2,3-difluorophenol, provides valuable insight. Common synthetic routes include Grignard-based approaches starting from precursors like 2,3-difluorobromobenzene or nucleophilic aromatic substitution (SNAr) on dichlorophenol precursors.[\[11\]](#)

These methods suggest potential impurities could include:

- Isomeric phenols: Regioisomers formed during the synthesis (e.g., 3,4-difluorophenol).
- Starting materials: Unreacted precursors from the synthetic route.
- Solvent residues: Residual solvents from the reaction and purification steps.

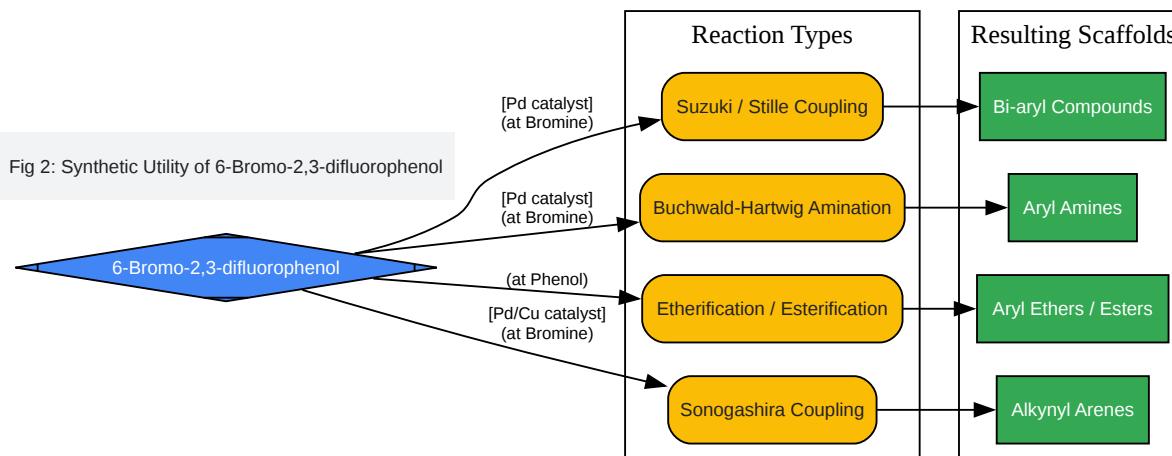
Advanced analytical techniques like NMR and Mass Spectrometry are essential for identifying such impurities, which could interfere with subsequent reactions.[\[12\]](#)

Applications in Research and Drug Discovery

6-Bromo-2,3-difluorophenol is primarily used as a versatile building block. Its utility is best illustrated by its role as a fragment in Fragment-Based Drug Discovery (FBDD), where small, low-complexity molecules are screened for weak binding to a biological target and then optimized into potent leads.[13]

Role as a Synthetic Intermediate

The diagram below illustrates the compound's central role in generating molecular diversity.



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Fig 2: Synthetic Utility of 6-Bromo-2,3-difluorophenol

This versatility makes it an essential component in the synthesis of pharmaceuticals and agrochemicals, where fine-tuning molecular properties is key to achieving desired efficacy and safety profiles.[14]

Safety, Handling, and Storage

6-Bromo-2,3-difluorophenol is a hazardous substance and must be handled with appropriate precautions.

- Hazards: It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation. The corresponding GHS pictogram is GHS07 (Exclamation Mark).
- Handling: Work should be conducted in a well-ventilated fume hood. Personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, is mandatory.^[6]
- Storage: The compound should be stored at room temperature under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation.

Conclusion

6-Bromo-2,3-difluorophenol is a high-value chemical intermediate with significant applications in research and development. A successful procurement strategy relies on careful supplier evaluation, with a strong emphasis on verifying material quality through documentation like the Certificate of Analysis and in-house analytical testing. Understanding its synthetic utility and potential impurities allows researchers to de-risk their experimental plans. With a robust global supply chain, this versatile building block remains readily accessible to chemists who can leverage its unique properties to advance the frontiers of science and medicine.

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